

Sethoxydim's Herbicidal Spectrum on Grasses: A Technical Guide

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Compound of Interest

Compound Name: Sethoxydim

Cat. No.: B610796

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Introduction

Sethoxydim is a selective, post-emergence herbicide belonging to the cyclohexanedione chemical family.[1][2] It is widely utilized for the control of annual and perennial grass weeds in a variety of broadleaf crops, including soybeans, cotton, peanuts, and numerous vegetable and ornamental species.[3][4] Its mode of action provides high selectivity, meaning it has little to no impact on broadleaf plants, sedges, or certain tolerant grass species, making it a valuable tool in integrated weed management programs.[1][3][5] This guide provides an in-depth technical overview of **sethoxydim**'s herbicidal activity spectrum on grasses, its mechanism of action, experimental evaluation protocols, and factors influencing its efficacy.

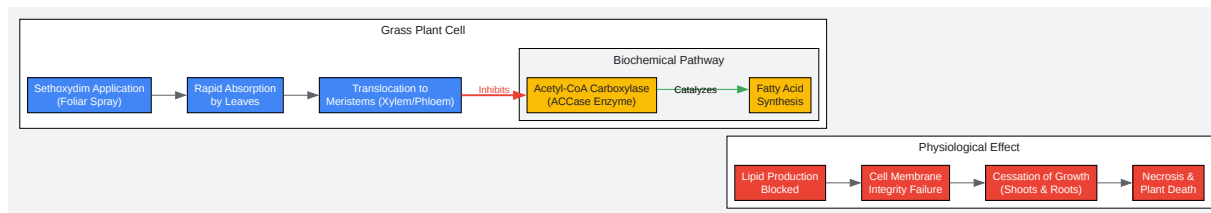
Mechanism of Action

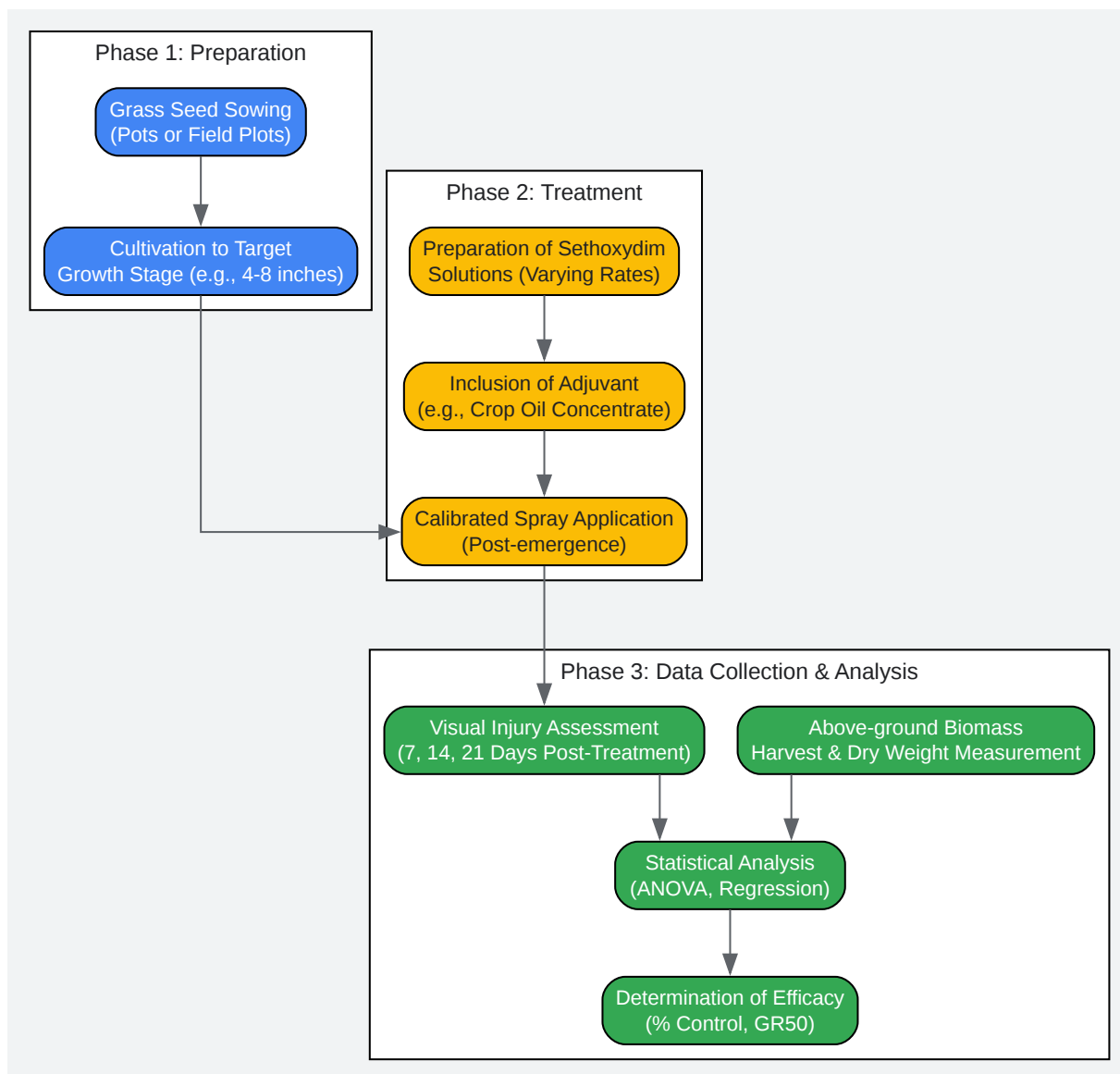
Sethoxydim is a systemic herbicide that is rapidly absorbed through the foliage of grass species.[1][6] It is translocated via both the xylem and phloem to the plant's meristematic regions—the areas of active growth like shoot tips and rhizome buds.[1][7]

The primary mode of action is the inhibition of the enzyme Acetyl-CoA carboxylase (ACCase). [4][6][8] ACCase is a critical enzyme that catalyzes the first committed step in the biosynthesis of fatty acids.[6] By inhibiting this enzyme, **sethoxydim** effectively halts the production of lipids, which are essential components for building and maintaining cell membranes.[4][9] This disruption of cell membrane integrity, particularly in the rapidly growing meristematic tissues, leads to a cessation of shoot and rhizome growth, followed by necrosis and ultimately, the

death of the plant.[1][7] Broadleaf plants are not susceptible because their form of the ACCase enzyme has a different binding site, rendering them immune to **sethoxydim**'s effects.[1]

Symptoms in susceptible grasses typically appear within a few days to three weeks.[3][10] Initial effects include a halt in growth, often noticeable within 48 hours.[5][10] This is followed by the foliage turning red or yellow, leaf tip burn, and necrosis of the meristematic tissues in nodes and buds.[2][5][6]





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